

Technical Guide to the Safe Handling and Use of n-Propyl Isocyanate

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Compound of Interest

Compound Name: *Propenyl isocyanate*

Cat. No.: *B1655971*

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Disclaimer: This guide addresses n-propyl isocyanate (CAS No: 110-78-1), as "**propenyl isocyanate**" is not a commonly available chemical and its safety data is not readily accessible. It is presumed that the user's query pertained to the more common n-propyl isocyanate.

This document provides an in-depth technical overview of the safety, handling, and toxicological properties of n-propyl isocyanate, intended for researchers, scientists, and professionals in drug development and other scientific fields.

Chemical and Physical Properties

n-Propyl isocyanate is a colorless, highly flammable liquid with a pungent odor.^{[1][2][3]} It is a reactive compound used in the synthesis of other chemicals.^{[1][3]}

Property	Value	Reference
CAS Number	110-78-1	
Molecular Formula	C ₄ H ₇ NO / CH ₃ CH ₂ CH ₂ NCO	
Molecular Weight	85.10 g/mol	
Appearance	Colorless to Yellow Liquid	[1][2]
Odor	Pungent	[1][2]
Boiling Point	83 - 84 °C (181.4 - 183.2 °F) at 760 mmHg	[2]
Flash Point	-1 °C (30.2 °F)	[2]
Density	0.89 g/cm ³	
Storage Temperature	2-8°C	

Hazard Identification and GHS Classification

n-Propyl isocyanate is classified as a hazardous substance.[2][4] It is highly flammable and reacts violently with water, liberating toxic gas.[1][4] The substance is harmful if swallowed, inhaled, or in contact with skin, and can cause severe skin burns and eye damage.[1][2][4] It is also a known respiratory and skin sensitizer.[2][4]

Hazard Class	Hazard Statement	GHS Code
Flammable liquids	Highly Flammable liquid and vapor	H225
Acute toxicity, oral	Harmful if swallowed	H302
Acute toxicity, dermal	Harmful in contact with skin	H312
Acute toxicity, inhalation	Harmful if inhaled	H332
Skin corrosion/irritation	Causes skin irritation / Causes severe skin burns and eye damage	H315
Serious eye damage/eye irritation	Causes serious eye damage	H318
Sensitization, Skin	May cause an allergic skin reaction	H317
Sensitization, respiratory	May cause allergy or asthma symptoms or breathing difficulties if inhaled	H334
Specific target organ toxicity	May cause respiratory irritation	H335

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)

Toxicological Data

Exposure to n-propyl isocyanate can lead to a range of acute and chronic health effects. Inhalation may cause severe respiratory irritation, bronchitis, and pulmonary edema.[\[4\]](#) It is toxic and/or corrosive, and contact with vapors or the substance itself can cause severe injury, burns, or death.[\[1\]](#)

Toxicity Metric	Value	Species	Reference
LD50 (Intravenous)	56 mg/kg	Mouse	[4]

Reactivity Profile

Isocyanates are highly reactive electrophiles.[5] They react exothermically with a wide range of compounds, including water, alcohols, amines, and bases.[4][5]

- **Reaction with Water:** Reacts with water or moist air to form amines and liberate carbon dioxide gas.[1][4] This reaction can be violent and may lead to a dangerous pressure buildup in sealed containers.[1][4]
- **Reaction with Alcohols and Amines:** Reacts with alcohols to form urethanes and with amines to form ureas.[5] These reactions can be explosive if base-catalyzed and not carried out in an inert solvent.[4]
- **Polymerization:** Can undergo explosive polymerization when heated or involved in a fire.[1]
- **Incompatible Materials:** Incompatible with acids, strong oxidizing agents, strong bases, alcohols, and amines.[2] It can also attack and embrittle some plastics and rubbers.[4]

Handling Precautions and Experimental Protocols

Due to its high reactivity and toxicity, n-propyl isocyanate must be handled with stringent safety measures.

- **Ventilation:** Always handle in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- **Inert Atmosphere:** For reactions, use of standard Schlenk line or glove box techniques under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent reaction with moisture.[7]
- **Grounding:** All equipment must be grounded to prevent static electricity discharge, which could ignite the flammable vapors.[2]
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[8]

A comprehensive PPE regimen is mandatory when handling n-propyl isocyanate.

- **Eye and Face Protection:** Wear chemical safety goggles with side shields or a full-face shield.^{[4][9]} Contact lenses should not be worn as they can absorb irritants.^[4]
- **Skin Protection:** Wear impervious protective clothing to avoid all skin contact.^[4] A lab coat is required. For significant handling, a rubber or PVC apron is recommended.^[10]
- **Hand Protection:** Use butyl rubber gloves (thickness ≥ 0.4 mm).^[10] Nitrile gloves may not provide adequate protection for prolonged contact.^[6] Double gloving is a good practice.
- **Respiratory Protection:** If exposure limits are exceeded or if working outside a fume hood, a NIOSH/MSHA-approved full-face respirator with an appropriate cartridge (e.g., type ABEK) is necessary.^[2] Do not use activated carbon filters, as they are ineffective against isocyanate vapors.^[10]

The following diagram outlines a general workflow for a chemical reaction involving n-propyl isocyanate, emphasizing safety and handling under inert conditions.

Caption: General workflow for handling n-propyl isocyanate in a laboratory synthesis.

Storage and Disposal

- **Storage:** Store in original, tightly sealed containers in a cool, dry, and well-ventilated area designated for flammable liquids.^{[2][4]} Keep away from heat, sparks, open flames, and direct sunlight.^{[2][4]} Store separately from incompatible materials such as acids, bases, alcohols, and oxidizing agents.^{[2][4]}
- **Disposal:** Chemical waste generators must classify discarded chemicals appropriately.^[2] Dispose of waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain. Contaminated containers may contain explosive vapors and should be handled with care.^[4]

Emergency Procedures

Immediate and appropriate response to an incident is critical.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration using a proper medical device (do not use mouth-to-mouth). Seek immediate medical attention.	[1] [2]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water for at least 20 minutes. Seek immediate medical attention.	[1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [2]

- Immediate Action: Evacuate the area and eliminate all ignition sources.[\[3\]](#) Isolate the spill area for at least 50 meters (150 feet) in all directions.[\[3\]](#)
- Containment: Stop the leak if it can be done without risk. Use a vapor-suppressing foam to reduce vapors.[\[3\]](#) Do not allow contact with water.[\[2\]](#)

- Cleanup: Absorb with dry sand or other non-combustible material and place into containers for later disposal. Use spark-proof tools.[2]
- Ventilation: Ensure adequate ventilation of the area.
- Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[3] Do not use a direct water stream, as it will react with the isocyanate.[3]
- Hazards: Highly flammable liquid and vapor.[2] Vapors are heavier than air and may travel to an ignition source and flash back.[1] Containers may explode when heated.[1] Combustion produces toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen cyanide.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Hazard Mitigation and Control

A hierarchical approach should be used to minimize the risks associated with n-propyl isocyanate.

Caption: Hierarchy of controls for mitigating exposure to hazardous chemicals.

Signaling Pathways and Biochemical Interactions

The primary toxicological concern with isocyanates is their high reactivity, leading to non-specific interactions with biological macromolecules.[11] The isocyanate functional group (-NCO) readily reacts with nucleophilic groups found in proteins and other biomolecules, such as amine (-NH₂) and hydroxyl (-OH) groups. This reactivity is the basis for their ability to cause skin and respiratory sensitization.[4][11] There are no specific signaling pathways commonly associated with isocyanates in the way one might find for a targeted drug molecule; their effects are largely driven by chemical-induced tissue damage and immune responses.

The following diagram illustrates the logical flow of events following exposure, leading to sensitization.

Caption: Simplified logical pathway of isocyanate-induced immune sensitization.

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